

# Application Notes and Protocols for Invisible Ink Formulations Utilizing Tinolux BBS

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## Compound of Interest

Compound Name: *Tinolux BBS*

Cat. No.: *B1179761*

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## Introduction

These application notes provide a comprehensive guide to developing invisible ink formulations using **Tinolux BBS**, a fluorescent whitening agent. **Tinolux BBS**, chemically identified as chloroaluminum(III) phthalocyanine tetrasulfonic acid, is a specialized aluminum phthalocyanine compound.[1] It exhibits fluorescence, absorbing ultraviolet (UV) light and re-emitting it as visible blue light, making it an ideal candidate for creating inks that are invisible under normal lighting conditions but become visible under a UV light source.[1] This property is particularly valuable for security applications, covert labeling of sensitive materials, and in research settings requiring discreet marking.

This document outlines the chemical and physical properties of **Tinolux BBS**, provides detailed protocols for the preparation of various ink formulations, and describes analytical methods for their characterization and performance evaluation.

## Properties of Tinolux BBS

A thorough understanding of the physicochemical properties of **Tinolux BBS** is crucial for the successful development of stable and effective invisible ink formulations.

Table 1: Physicochemical Properties of **Tinolux BBS**

Property	Value	Reference
Chemical Name	Chloroaluminum(III) phthalocyanine tetrasulfonic acid	[1]
Molecular Formula	C <sub>32</sub> H <sub>16</sub> AlClN <sub>8</sub> O <sub>12</sub> S <sub>4</sub>	[1]
Molecular Weight	895.2 g/mol	[1]
Appearance	Fine, dark-colored powder or granular solid	[1]
Color in Aqueous Solution	Anionic dark blue liquid	[1]
Solubility	High water solubility	[1]
Fluorescence	Emits blue light under UV excitation	[1]
Thermal Stability	Decomposes at elevated temperatures, typical for phthalocyanine compounds	[1]
Light Stability	Resists photodegradation	[1]

## Invisible Ink Formulations

The formulation of an invisible ink with **Tinolux BBS** requires a careful selection of solvents, binders, and additives to ensure stability, appropriate viscosity for application, and strong fluorescence upon UV exposure. Below are three starting formulations with varying solvent systems.

Table 2: Invisible Ink Formulations with **Tinolux BBS**

Component	Formulation 1 (Aqueous)	Formulation 2 (Hydroalcoholic)	Formulation 3 (Gel- based)
Tinolux BBS	0.1 - 1.0% (w/v)	0.1 - 1.0% (w/v)	0.1 - 0.5% (w/v)
Deionized Water	95 - 98.9% (v/v)	45 - 49.4% (v/v)	80 - 89.4% (v/v)
Ethanol (95%)	-	50% (v/v)	-
Glycerol	1 - 3% (v/v)	1 - 3% (v/v)	5 - 10% (v/v)
Polyvinyl Alcohol (PVA)	0.5 - 2% (w/v)	0.5 - 2% (w/v)	-
Hydroxyethyl Cellulose (HEC)	-	-	1 - 2% (w/v)
Biocide (e.g., ProClin™ 300)	0.05% (v/v)	0.05% (v/v)	0.05% (v/v)

- Solvents: Deionized water is the primary solvent due to the high water solubility of **Tinolux BBS**.<sup>[1]</sup> Ethanol is introduced in Formulation 2 to modify the drying time and wetting properties on different substrates.
- Binders: Polyvinyl alcohol (PVA) and hydroxyethyl cellulose (HEC) act as binders, improving the adhesion of the ink to the substrate and preventing feathering. The choice of binder will influence the viscosity of the final ink.
- Humectant: Glycerol is added to prevent the ink from drying too quickly in the pen or on the stamp pad and to improve the flow characteristics.
- Biocide: A biocide is included to prevent microbial growth in the aqueous formulations, ensuring a longer shelf life.

## Experimental Protocols

### Preparation of Invisible Ink Formulations

This protocol describes the general procedure for preparing the invisible ink formulations outlined in Table 2.

#### Materials:

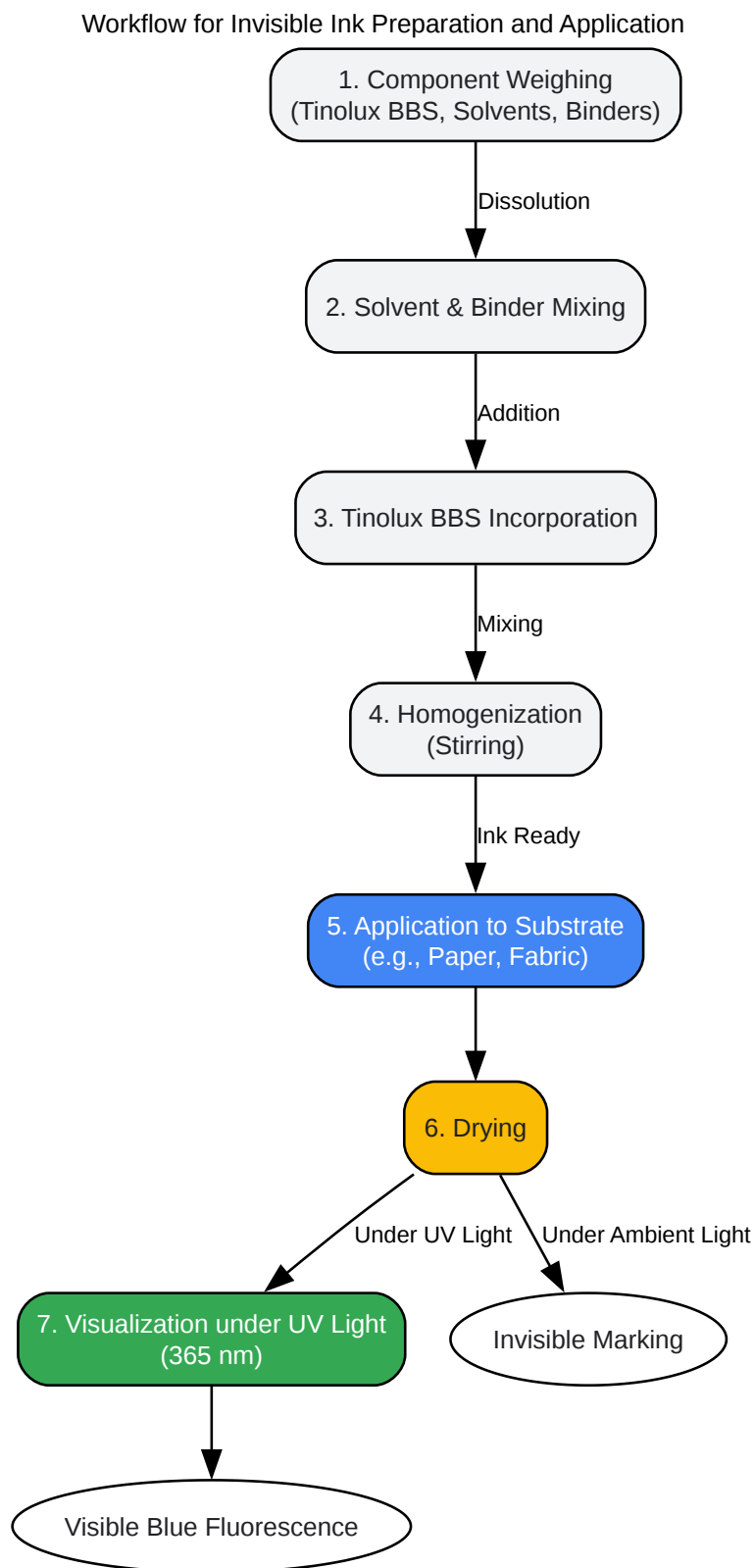
- **Tinolux BBS** powder
- Deionized water
- Ethanol (95%)
- Glycerol
- Polyvinyl alcohol (PVA)
- Hydroxyethyl cellulose (HEC)
- Biocide (e.g., ProClin™ 300)
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders
- Weighing balance

#### Procedure:

- **Solvent Preparation:** In a clean beaker, combine the required amounts of deionized water and ethanol (for Formulation 2).
- **Binder Dissolution:** While stirring the solvent, slowly add the binder (PVA or HEC). Gentle heating may be required to facilitate the complete dissolution of PVA. Continue stirring until a clear, homogeneous solution is obtained.
- **Humectant and Biocide Addition:** Add the specified amount of glycerol and biocide to the solution and stir until fully mixed.
- **Tinolux BBS Incorporation:** In a separate container, weigh the required amount of **Tinolux BBS** powder. Create a slurry by adding a small amount of the prepared solvent/binder mixture to the powder and mix until a smooth paste is formed.

- **Final Mixing:** Gradually add the **Tinolux BBS** slurry to the main solution while stirring continuously. Continue stirring for at least 30 minutes to ensure complete dissolution and homogeneity of the ink.
- **Filtration (Optional):** For applications requiring very fine lines or use in inkjet printers, the ink can be filtered through a 0.45 µm syringe filter to remove any undissolved particles.
- **Storage:** Store the prepared ink in a well-sealed, opaque container to protect it from light.

## Workflow for Ink Preparation and Application



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Caption: Workflow from component preparation to visualization of the invisible ink.

## Analytical Characterization

The performance of the developed invisible ink formulations should be evaluated using various analytical techniques.

Table 3: Analytical Techniques for Ink Characterization

Technique	Parameter Measured	Expected Outcome
UV-Vis Spectroscopy	Absorption Spectrum	Determine the optimal excitation wavelength for maximum fluorescence.
Fluorescence Spectroscopy	Emission Spectrum	Characterize the fluorescence intensity and emission wavelength of the ink.
Viscometry	Viscosity	Ensure the ink has the appropriate flow properties for the intended application method (e.g., pen, printer).
Substrate Adhesion Test	Adhesion Strength	Evaluate the durability of the markings on different surfaces (e.g., paper, plastic, glass).
Photostability Test	Fluorescence decay over time	Assess the long-term stability of the invisible mark when exposed to ambient light.

## Protocol for Fluorescence Spectroscopy

Objective: To determine the excitation and emission spectra of the **Tinolux BBS** invisible ink.

Materials:

- Fluorometer
- Quartz cuvettes

- Prepared invisible ink formulation
- Deionized water (as a blank)

#### Procedure:

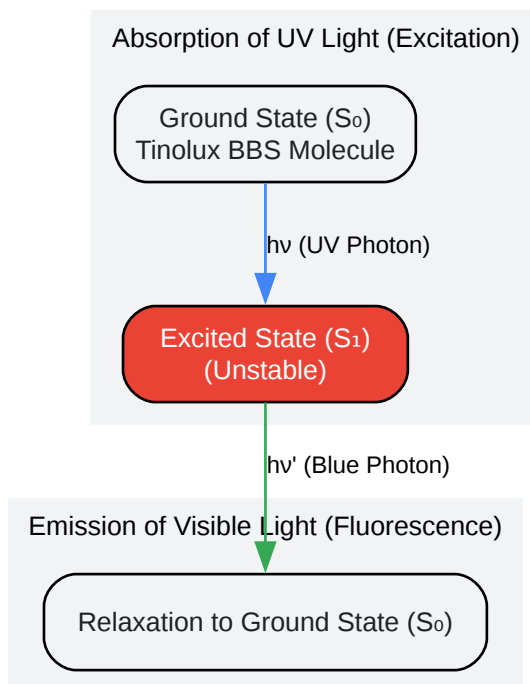
- **Instrument Setup:** Turn on the fluorometer and allow the lamp to warm up according to the manufacturer's instructions.
- **Sample Preparation:** Dilute a small aliquot of the ink formulation with deionized water to an appropriate concentration to avoid inner filter effects.
- **Excitation Spectrum:**
  - Set the emission wavelength to the expected maximum (around 440-460 nm for blue fluorescence).
  - Scan a range of excitation wavelengths (e.g., 300-400 nm) to determine the wavelength of maximum absorption.
- **Emission Spectrum:**
  - Set the excitation wavelength to the maximum determined in the previous step.
  - Scan a range of emission wavelengths (e.g., 400-600 nm) to determine the wavelength of maximum fluorescence emission.
- **Data Analysis:** Record the excitation and emission maxima. The fluorescence intensity can be used for quantitative comparisons between different formulations.

## Signaling Pathway of Fluorescence

The invisibility of the ink under normal light and its visibility under UV light is governed by the principle of fluorescence, a photoluminescent process.



## Fluorescence Mechanism of Tinolux BBS



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Caption: Simplified Jablonski diagram illustrating the fluorescence process of **Tinolux BBS**.

## Safety Precautions

While **Tinolux BBS** is primarily used in consumer products like laundry detergents, standard laboratory safety practices should be followed when handling the pure compound and the prepared ink formulations. A safety data sheet (SDS) for **Tinolux BBS** indicates that it is not classified as a hazardous substance, but appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.<sup>[2]</sup> Avoid inhalation of the powder and direct contact with skin and eyes.<sup>[2]</sup>

## Conclusion

**Tinolux BBS** presents a promising and readily available fluorescent compound for the development of effective and stable invisible inks. The formulations and protocols provided in these application notes serve as a starting point for researchers and professionals. Further optimization of the formulations may be required depending on the specific application and substrate. The analytical methods described will enable a thorough characterization of the ink's

performance, ensuring its suitability for security, anti-counterfeiting, and other specialized applications.

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## References

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